

Preliminary studies on the efficacy of Y18501.

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Compound of Interest

Compound Name: Y18501

Cat. No.: B12391466

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A Preliminary Technical Guide on the Efficacy of **Y18501**, a Novel Oxysterol-Binding Protein Inhibitor

This technical guide provides a summary of preliminary efficacy studies on **Y18501**, a novel oxysterol-binding protein inhibitor (OSBPI). The data presented herein is primarily derived from studies on its activity against *Pseudoperonospora cubensis*, the causal agent of cucumber downy mildew. This document is intended for researchers, scientists, and drug development professionals interested in the potential applications of **Y18501**.

Quantitative Data Summary

The efficacy of **Y18501** has been quantified through the determination of the half-maximal effective concentration (EC50) against various isolates of *Pseudoperonospora cubensis*. These findings are crucial for understanding the compound's potency and the spectrum of its activity.

Table 1: Sensitivity of *Pseudoperonospora cubensis* Isolates to **Y18501**

Number of Isolates	EC50 Range (µg/mL)
159	0.001 to 11.785 ^[1]

Note: The wide range in EC50 values suggests the presence of subpopulations with varying sensitivity to **Y18501**, including some with reduced susceptibility.

Experimental Protocols

The following outlines the general methodologies employed in the preliminary efficacy and resistance studies of **Y18501**.

Determination of EC50 Values

The sensitivity of *Pseudoperonospora cubensis* isolates to **Y18501** was determined using established fungicide sensitivity testing methods. A range of **Y18501** concentrations were used to treat the isolates, and the concentration that inhibited 50% of the fungal growth (EC50) was calculated. This provides a quantitative measure of the compound's efficacy.

Fungicide Adaptation and Resistance Studies

To assess the risk of resistance development, **Y18501**-resistant mutants were generated through a process of fungicide adaptation. This involved exposing parental isolates to progressively higher concentrations of **Y18501** over time. The fitness of the resulting resistant mutants was then compared to the original, sensitive isolates.

Cross-Resistance Analysis

The potential for cross-resistance between **Y18501** and other fungicides, such as oxathiapiprolin, was evaluated. This was achieved by testing the sensitivity of **Y18501**-resistant isolates to other compounds to determine if resistance to **Y18501** confers resistance to other fungicides with similar or different mechanisms of action.

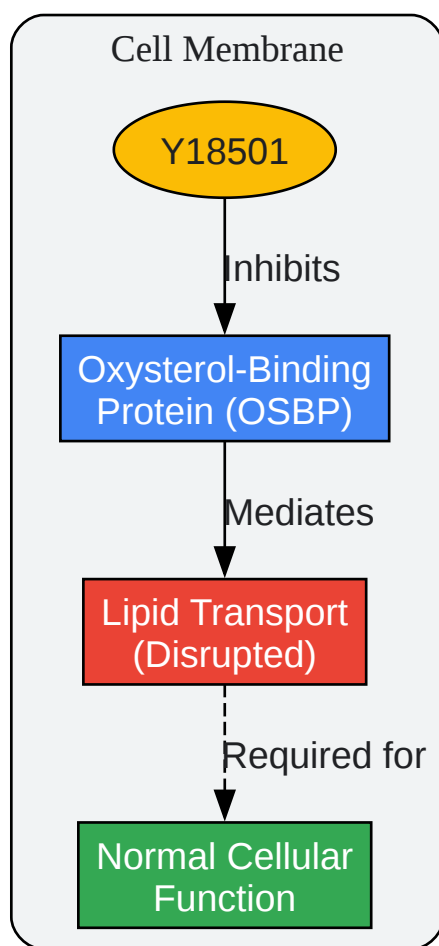
Molecular Docking and Dynamics Simulations

To elucidate the molecular basis of resistance, computational methods were employed. Molecular docking and molecular dynamics simulations were used to investigate the interaction between **Y18501** and its target protein, PscORP1. These simulations helped to validate that specific amino acid substitutions (G705V, L798W, and I812F) in PscORP1 can confer resistance to **Y18501**.^[1]

Visualizations

Signaling Pathway

The following diagram illustrates the proposed mechanism of action of **Y18501** as an inhibitor of the oxysterol-binding protein (OSBP).

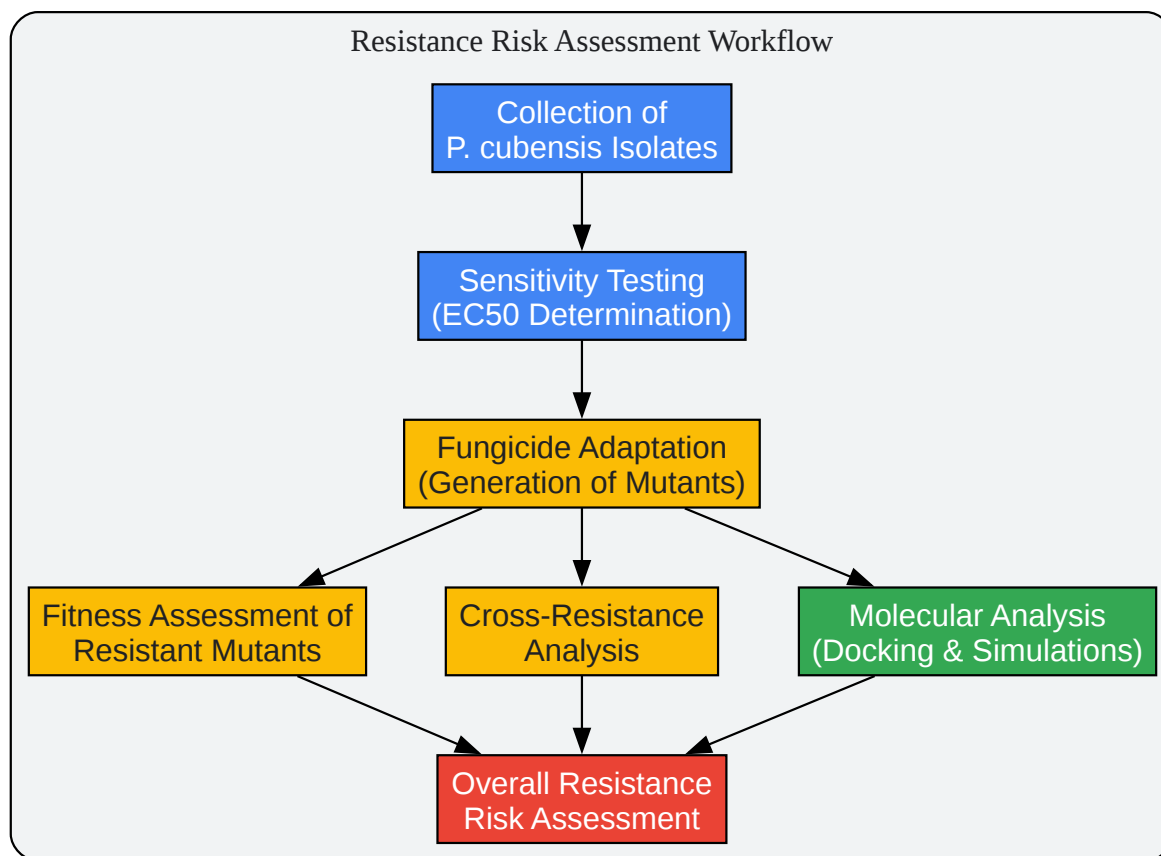


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Caption: Mechanism of **Y18501** as an OSBP inhibitor.

Experimental Workflow

The diagram below outlines the workflow for the resistance risk assessment of **Y18501** in *Pseudoperonospora cubensis*.



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Caption: Experimental workflow for **Y18501** resistance assessment.

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References

- 1. Resistance Risk Assessment for the New OSBP Inhibitor Y18501 in *Pseudoperonospora cubensis* and Point Mutations (G705V, L798W, and I812F) in PscORP1 that Confer

Resistance - PubMed [pubmed.ncbi.nlm.nih.gov]

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